

# cross-validation of 5-Nonyn-3-ol experimental data with literature

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## Compound of Interest

Compound Name: 5-Nonyn-3-ol

Cat. No.: B1204370

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## Cross-Validation of 5-Nonyn-3-ol: A Comparative Guide

For researchers, scientists, and professionals in drug development, the accurate characterization of chemical compounds is paramount. This guide provides a comparative analysis of **5-Nonyn-3-ol**, cross-validating its available data with literature values of related compounds. Due to a lack of extensive published experimental data for **5-Nonyn-3-ol**, this guide utilizes computed data from reputable databases and compares it against experimentally determined values for isomeric and structurally similar acetylenic alcohols.

## Data Presentation: A Comparative Analysis

The physical and chemical properties of **5-Nonyn-3-ol** and its related compounds are summarized in the table below. It is important to note that the data for **5-Nonyn-3-ol** are primarily computed, highlighting a gap in the current scientific literature.

Property	5-Nonyn-3-ol	1-Nonyn-3-ol	3-Nonyn-1-ol	3-Methyl-1-nonyn-3-ol
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O[1][2]	C <sub>9</sub> H <sub>16</sub> O[3]	C <sub>9</sub> H <sub>16</sub> O[4]	C <sub>10</sub> H <sub>18</sub> O[5]
Molecular Weight	140.22 g/mol [1]	140.22 g/mol [3]	140.22 g/mol [4]	154.25 g/mol [5]
CAS Number	53723-19-6[1][2]	7383-20-2[3]	31333-13-8[4]	5430-01-3[5]
Boiling Point	Not available	195 °C @ 760 mmHg[6]	Not available	87-88 °C @ 15 mmHg
Density	Not available	Not available	Not available	Not available
Refractive Index	Not available	Not available	Not available	Not available
Structure	Secondary Alcohol[1]	Secondary Alcohol	Primary Alcohol	Tertiary Alcohol

## Experimental Protocols

Detailed methodologies for the characterization of acetylenic alcohols like **5-Nonyn-3-ol** are crucial for reproducible research. Below are standard experimental protocols for determining key physical properties and confirming the functional group.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is a key physical property used for its identification and purity assessment. The Thiele tube method is a common and efficient technique for this purpose.[7]

- **Sample Preparation:** A small sample of the liquid (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is then placed inverted (open end down) into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil), making sure the sample is fully immersed.

- Heating: The side arm of the Thiele tube is gently heated. This design allows for uniform heating of the oil bath through convection currents.
- Observation: As the temperature rises, a steady stream of bubbles will emerge from the inverted capillary tube. Heating is then discontinued.
- Boiling Point Determination: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

## Characterization of the Hydroxyl Group (Lucas Test)

The Lucas test is used to differentiate between primary, secondary, and tertiary alcohols based on the rate of reaction with the Lucas reagent (concentrated HCl and  $\text{ZnCl}_2$ ).

- Procedure: A small amount of the alcohol is added to the Lucas reagent in a test tube.
- Observation:
  - Tertiary alcohols react almost instantly, forming an insoluble alkyl chloride, which appears as a cloudy solution or a separate layer.
  - Secondary alcohols react more slowly, typically within 5-10 minutes, often requiring gentle warming.
  - Primary alcohols do not react significantly at room temperature.

As a secondary alcohol, **5-Nonyn-3-ol** would be expected to show a positive test within several minutes.[\[1\]](#)

## Spectroscopic Analysis

For detailed structural elucidation and confirmation, the following spectroscopic methods are indispensable:

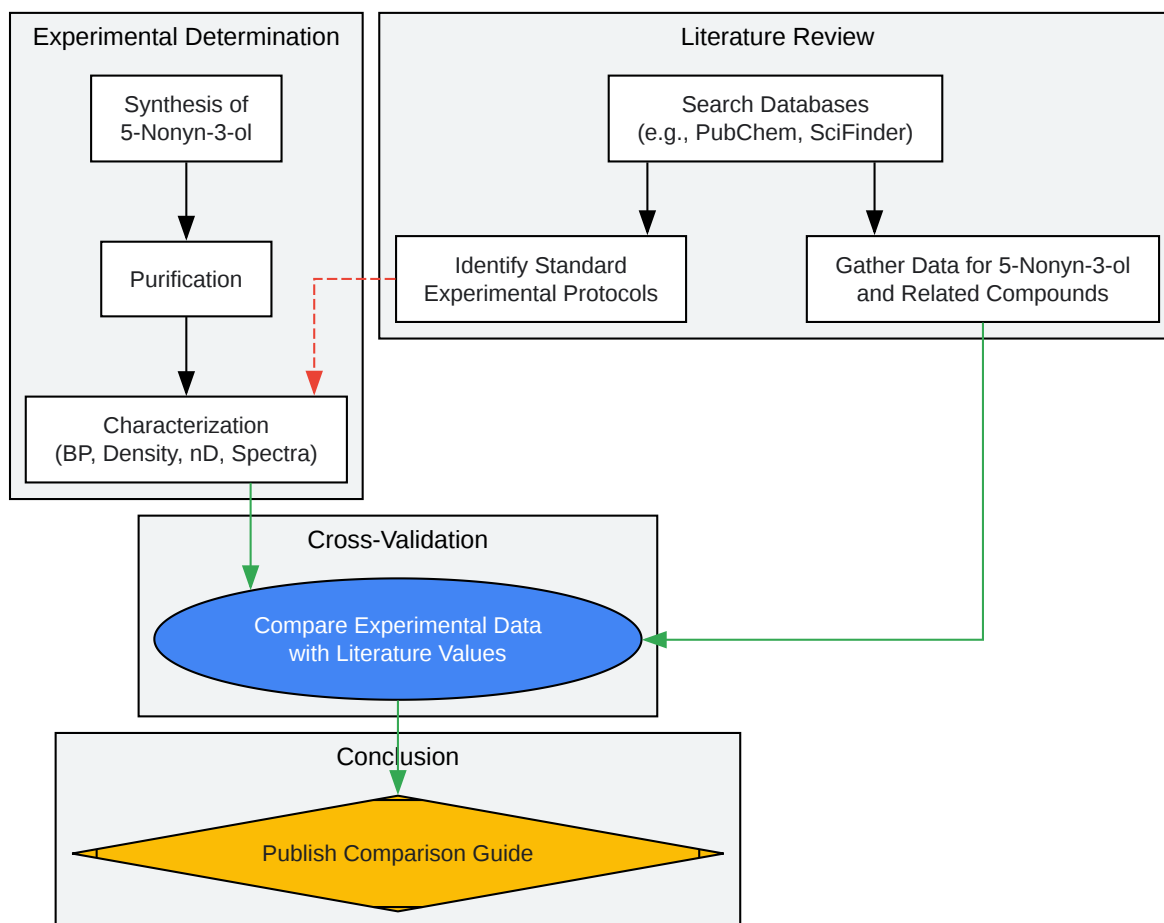
- Infrared (IR) Spectroscopy: To confirm the presence of the hydroxyl ( $-\text{OH}$ ) group (a broad peak around  $3300\text{ cm}^{-1}$ ) and the alkyne ( $\text{C}\equiv\text{C}$ ) bond (a sharp, weak peak around  $2100\text{-}2260\text{ cm}^{-1}$ ).

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To determine the carbon-hydrogen framework of the molecule, confirming the positions of the hydroxyl group and the triple bond.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound, further confirming its structure.

Spectra for **5-Nonyn-3-ol** are available on public databases such as SpectraBase for cross-referencing.<sup>[8]</sup>

## Visualization of the Cross-Validation Workflow

The following diagram illustrates the logical workflow for the cross-validation of experimental data for a compound like **5-Nonyn-3-ol** with existing literature.



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Caption: Workflow for cross-validating experimental data with literature.

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